

N-Desmethyl Rilmazolam pharmacokinetic profile comparison

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Compound Focus: N-Desmethyl Rilmazolam

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Available Data on N-Desmethyl Rilmazolam

The table below summarizes the key information available from scientific and forensic case reports:

Property	Details on N-Desmethyl Rilmazolam
Role & Origin	Active metabolite of the designer benzodiazepine/pro-drug Rilmazafone [1] [2].
Bioanalytical Application	Used as an analytical reference standard in research and forensic testing [2].

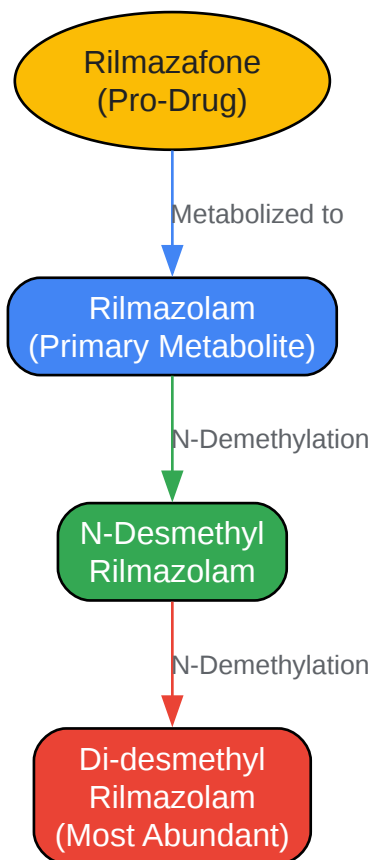
| **Reported Concentrations (Femoral Blood)** | Data from post-mortem cases involving Rilmazafone intake [1]:

- **Case 1:** 170 ng/g
- **Case 2:** 70 ng/g | | **Key Metabolites** | Rilmazafone metabolizes into at least three active compounds. The detected metabolites in blood, from primary to final, are:
 - Rilmazolam
 - N-Desmethyl Rilmazolam
 - **Di-desmethyl Rilmazolam** (the most abundant in reported cases) [1]. |

Metabolic Pathway of Rilmazafone

The following diagram illustrates the metabolic pathway of Rilmazafone, showing the position of **N-Desmethyl Rilmazolam**, based on forensic analysis [1].

Rilmazafone Metabolic Pathway



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References

1. Rilmazafone: A designer benzodiazepine pro-drug ... [pubmed.ncbi.nlm.nih.gov]

2. N-Desmethyl Rilmazolam | GABA Receptor | 50330-93-3 [invivochem.com]

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